

# Essential Safety and Operational Guide for Handling 2,6-Dibromoaniline

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## Compound of Interest

Compound Name: 2,6-Dibromoaniline

Cat. No.: B042060

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2,6-Dibromoaniline** (CAS No. 608-30-0). The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

## Hazard Identification and Classification

**2,6-Dibromoaniline** is a hazardous substance requiring careful handling. It is harmful if swallowed, inhaled, or in contact with skin, and causes serious eye and skin irritation.[\[1\]](#)[\[2\]](#) Inhalation may cause respiratory irritation.[\[2\]](#)[\[3\]](#) Absorption into the body can lead to the formation of methemoglobin, which may cause cyanosis (a bluish discoloration of the skin).[\[3\]](#)[\[4\]](#)

## Hazard Summary Table

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	GHS07	Warning	H302: Harmful if swallowed.
Acute Toxicity, Dermal (Category 4)	GHS07	Warning	H312: Harmful in contact with skin.[1]
Acute Toxicity, Inhalation (Category 4)	GHS07	Warning	H332: Harmful if inhaled.[1]
Skin Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation.[1]
Serious Eye Irritation (Category 2A)	GHS07	Warning	H319: Causes serious eye irritation.[1]
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	GHS07	Warning	H335: May cause respiratory irritation.[2]
May cause damage to organs	GHS08	Warning	H371 / H373: May cause damage to organs through prolonged or repeated exposure.[1][5]

## Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>5</sub> Br <sub>2</sub> N <sup>[6]</sup>
Molecular Weight	250.92 g/mol <sup>[6][7]</sup>
Appearance	White to pale yellow or gray crystalline powder. <sup>[6]</sup>
Melting Point	80-82 °C <sup>[3][6][8]</sup>
Boiling Point	262-264 °C <sup>[3][6][8]</sup>
Solubility	Insoluble in water. <sup>[3][6][8]</sup> Soluble in chloroform, methanol, benzene, and ether. <sup>[6]</sup>

## Personal Protective Equipment (PPE)

Strict adherence to PPE requirements is mandatory to prevent exposure. All PPE should be inspected before use.

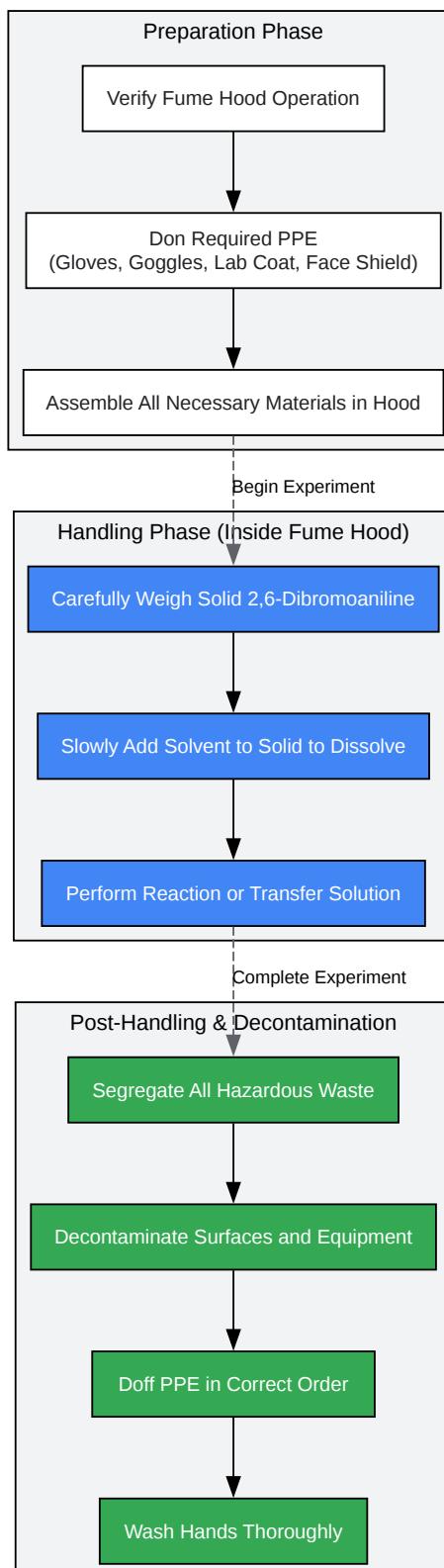
### PPE Requirements Table

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene, or Viton™). Double gloving is recommended.[9]	To prevent skin contact and absorption.[9]
Eye and Face Protection	Chemical safety goggles and a face shield.[5][9]	To protect against splashes and airborne particles that can cause severe eye damage.[9]
Skin and Body Protection	A chemical-resistant lab coat worn over long-sleeved clothing and closed-toe shoes. For larger quantities or tasks with a high splash potential, a chemical-resistant apron is advised.[4][9]	To minimize skin exposure.[9]
Respiratory Protection	All handling of solid material must be conducted in a certified chemical fume hood. [3] If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge and P95 particle filter is necessary.[3]	To prevent inhalation of hazardous dust and vapors.[3]

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the workflow for the safe handling of **2,6-Dibromoaniline**.

### Experimental Workflow Diagram



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Caption: A step-by-step workflow for the safe handling of **2,6-Dibromoaniline**.

### Detailed Experimental Protocol:

- Preparation:
  - Ensure a certified chemical fume hood is operational and the sash is at the appropriate working height.[3]
  - Verify that an eyewash station and safety shower are accessible.[4]
  - Don all required PPE as detailed in the PPE table above before entering the handling area.[1][2]
  - Gather all necessary equipment and reagents and place them inside the fume hood to minimize traffic in and out of the workspace.[9]
- Handling (to be performed exclusively within a chemical fume hood):
  - Weighing: Carefully weigh the solid **2,6-Dibromoaniline** in a tared container to minimize the generation of dust.[4]
  - Dissolving: If preparing a solution, add the solvent slowly to the solid to prevent splashing.
  - Transferring: Use appropriate tools, such as a pipette or funnel, to transfer solutions and prevent spills.
- Cleanup and Decontamination:
  - After the procedure, decontaminate all surfaces and equipment that may have come into contact with the chemical.
  - Collect all contaminated materials (e.g., pipette tips, gloves, paper towels) in a designated hazardous waste container.[9]
  - Remove PPE in the correct order to avoid cross-contamination (e.g., gloves last).
  - Wash hands thoroughly with soap and water after removing all PPE.[4]

## Emergency Procedures and First Aid

## Emergency Response Plan

Exposure Route	First Aid Measures
Skin Contact	Immediately flush the affected area with copious amounts of soap and water for at least 15 minutes while removing contaminated clothing and shoes. <a href="#">[2]</a> <a href="#">[4]</a> Seek immediate medical attention. <a href="#">[5]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. <a href="#">[2]</a> <a href="#">[4]</a> Seek immediate medical attention. <a href="#">[2]</a>
Inhalation	Move the person to fresh air. <a href="#">[2]</a> <a href="#">[4]</a> If breathing is difficult, provide oxygen. If breathing has ceased, apply artificial respiration. <a href="#">[4]</a> Seek immediate medical attention. <a href="#">[2]</a>
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water. <a href="#">[4]</a> Never give anything by mouth to an unconscious person. <a href="#">[3]</a> <a href="#">[4]</a> Seek immediate medical attention. <a href="#">[3]</a>
Spills	Evacuate personnel to a safe area. <a href="#">[3]</a> Wearing full PPE, sweep up the spilled solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal. <a href="#">[3]</a> <a href="#">[4]</a> Ventilate the area and wash the spill site after material pickup is complete.

## Disposal Plan

All waste containing **2,6-Dibromoaniline** must be treated as hazardous waste and disposed of in accordance with all local, state, and federal regulations.

## Waste Disposal Protocol:

- Waste Collection:
  - Collect all surplus **2,6-Dibromoaniline** and contaminated consumables (e.g., gloves, wipes, pipette tips) in a designated, properly labeled, and sealed hazardous waste container.[\[3\]](#)[\[5\]](#) Do not mix with other waste.
- Labeling:
  - Clearly label the container "Hazardous Waste" and include the full chemical name "**2,6-Dibromoaniline**".
- Disposal:
  - Arrange for disposal through a licensed professional waste disposal service.[\[5\]](#)
  - A common disposal method involves dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[\[5\]](#)
  - Dispose of contaminated packaging as unused product.[\[5\]](#)

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